

# Personal protective equipment for handling 306-O12B

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 306-O12B

Cat. No.: B10829778

Get Quote

## **Essential Safety and Handling of 306-O12B**

For researchers, scientists, and drug development professionals, the safe handling of investigational compounds like **306-O12B** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **306-O12B** in a laboratory setting.

Chemical Information: **306-O12B** is an ionizable cationic lipidoid used in the formation of lipid nanoparticles (LNPs) for research, particularly in the liver-targeted delivery of nucleic acids.[1] [2][3][4] The toxicological and pharmacological properties of this compound are not fully known, and it should be handled with care as a chemical of unknown toxicity.[1][5]

#### Hazard Identification:

Signal Word: Warning

Hazard Statements:

H302: Harmful if swallowed

H315: Causes skin irritation

H319: Causes serious eye irritation

H335: May cause respiratory irritation



### **Personal Protective Equipment (PPE)**

Based on the available hazard information and general laboratory safety protocols for handling chemicals of unknown toxicity, the following personal protective equipment is recommended.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for tears or punctures before and during use. Change gloves frequently and immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure full coverage of arms. Closed-toe shoes are mandatory.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure. If respiratory irritation is possible, use a NIOSH-approved respirator.

## **Experimental Protocols: Handling and Disposal**

The following protocols provide a step-by-step guide for the safe handling and disposal of **306-012B**.

#### Storage and Preparation:

- Storage: Store 306-O12B as an oil at -20°C, protected from moisture and light.[1][5]
   Solutions of 306-O12B should also be stored at -20°C.[1][5]
- · Preparation:
  - Allow the container to warm to room temperature in a desiccator before opening to prevent condensation.



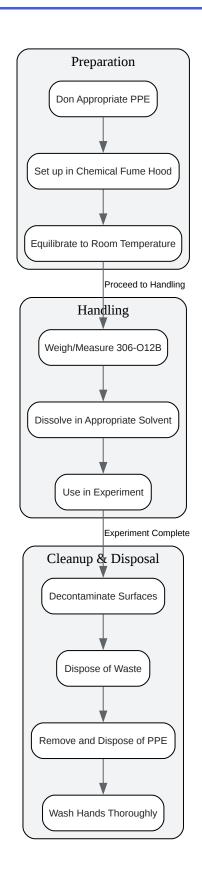
### Safety Operating Guide

Check Availability & Pricing

- All handling of the neat oil or its solutions should be conducted in a chemical fume hood.
- Use only authorized and properly calibrated equipment (pipettes, balances, etc.).
- 306-O12B is soluble in Methanol, ethanol, and DMSO.[1][5]

Safe Handling Workflow:





Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. echelon-inc.com [echelon-inc.com]
- 2. caymanchem.com [caymanchem.com]
- 3. biorbyt.com [biorbyt.com]
- 4. 306-O12B (Triscormin) Datasheet DC Chemicals [dcchemicals.com]
- 5. echelon-inc.com [echelon-inc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 306-O12B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829778#personal-protective-equipment-for-handling-306-o12b]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



### Safety Operating Guide

Check Availability & Pricing

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com